

How to control for Merimepodib's effect on cell proliferation

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Compound of Interest

Compound Name: **Merimepodib**

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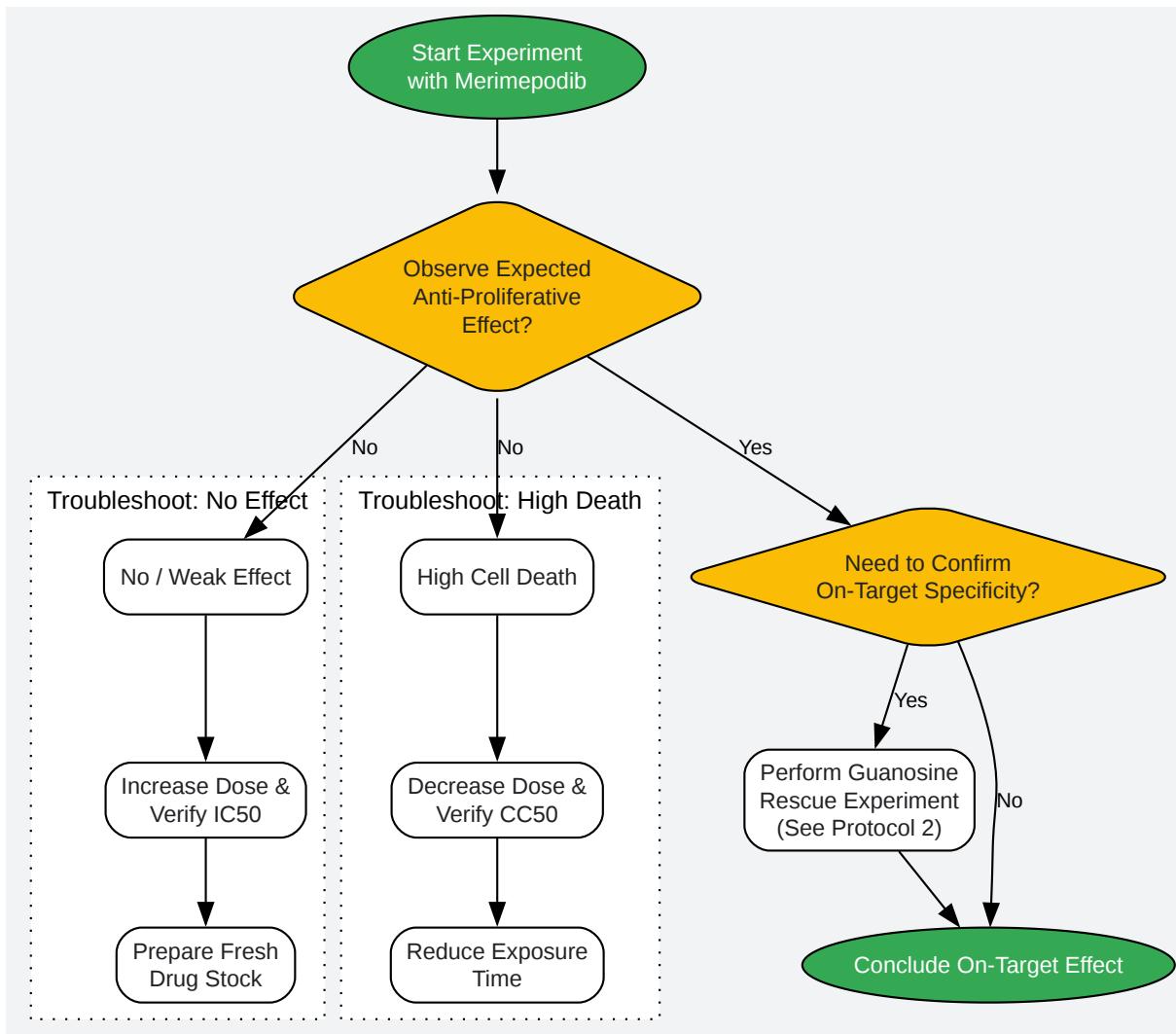
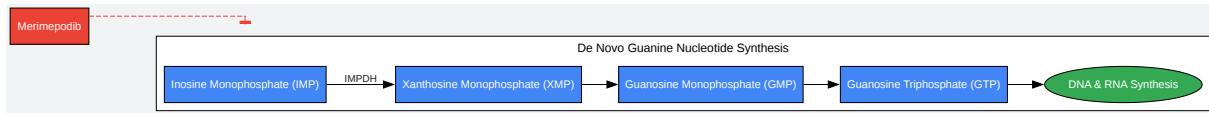
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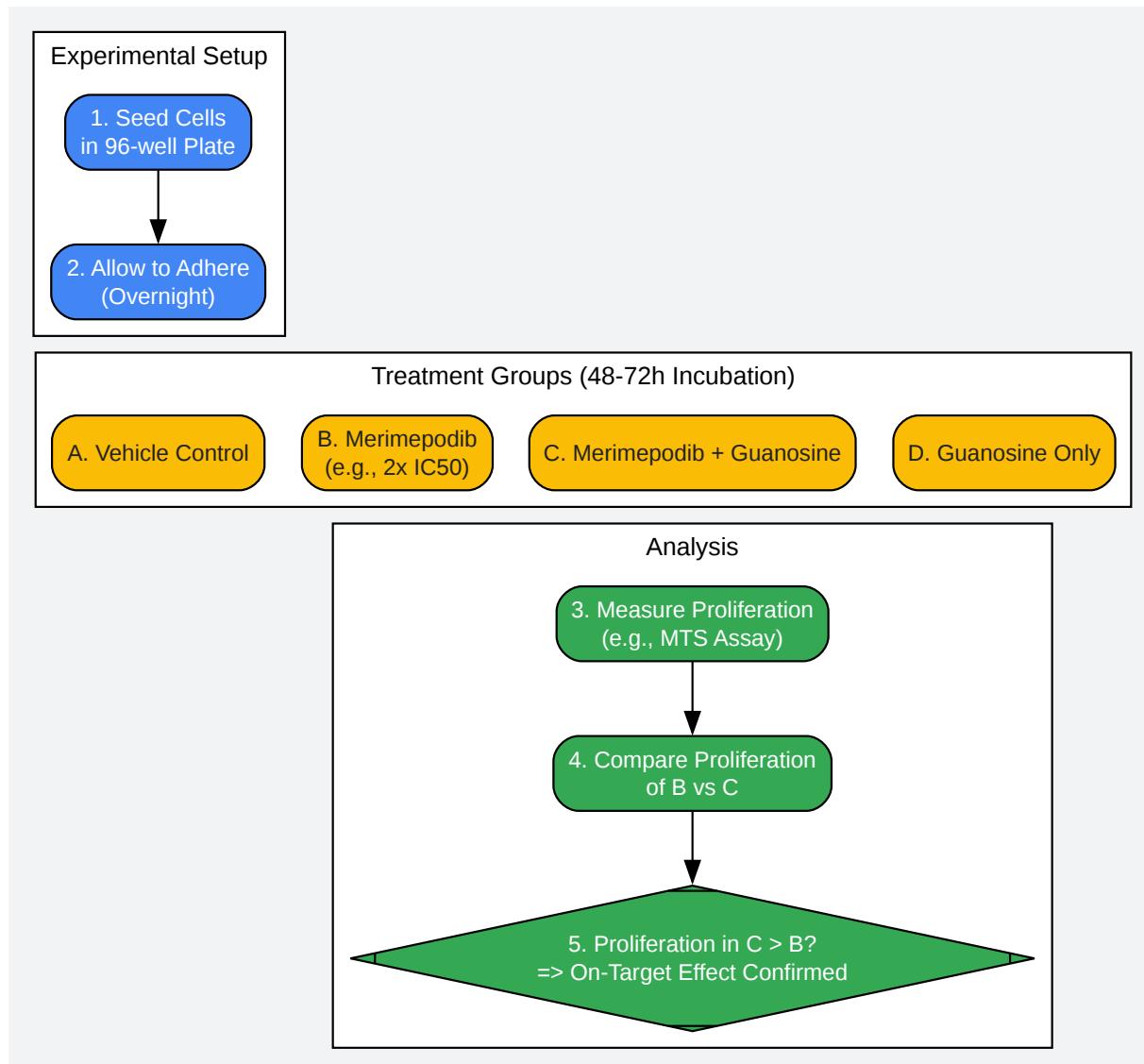
This guide provides researchers, scientists, and drug development professionals with technical support for experiments involving **Merimepodib**, focusing on its effects on cell proliferation.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of **Merimepodib**'s effect on cell proliferation?

A1: **Merimepodib** is a potent and reversible inhibitor of the enzyme inosine monophosphate dehydrogenase (IMPDH).^{[1][2]} IMPDH is the rate-limiting enzyme in the de novo synthesis pathway of guanine nucleotides.^{[3][4]} By inhibiting IMPDH, **Merimepodib** depletes the intracellular pool of guanine nucleotides (e.g., GTP), which are essential precursors for DNA and RNA synthesis.^{[1][5]} This disruption of nucleic acid synthesis leads to an anti-proliferative effect in actively dividing cells, such as lymphocytes and various cancer cell lines.^{[4][5]}





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